

5,5-Dimethyl-1,3-cyclohexadiene molecular weight and formula

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: 5,5-Dimethyl-1,3-cyclohexadiene

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In-Depth Technical Guide: 5,5-Dimethyl-1,3-cyclohexadiene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **5,5-Dimethyl-1,3-cyclohexadiene**, a versatile building block in organic synthesis.

Core Molecular Data

5,5-Dimethyl-1,3-cyclohexadiene is a cyclic diene with the molecular formula C8H12.[1][2][3] [4] Its structure features a six-membered ring containing two conjugated double bonds and a gem-dimethyl group at the 5-position. This substitution pattern imparts specific reactivity and stability to the molecule.



Property	Value	Source(s)
Molecular Formula	C8H12	[1][2][3][4]
Molecular Weight	108.18 g/mol	[3][5]
IUPAC Name	5,5-dimethylcyclohexa-1,3-diene	[3]
CAS Number	33482-80-3	[1][2]

Synthesis of a Key Precursor: 5,5-Dimethyl-1,3-cyclohexanedione (Dimedone)

A common and well-documented precursor to derivatives of **5,5-dimethyl-1,3-cyclohexadiene** is **5,5-dimethyl-1,3-cyclohexanedione**, also known as dimedone. The synthesis of dimedone is a classic organic reaction sequence.

Experimental Protocol: Synthesis of Dimedone

This protocol is adapted from established literature procedures.[6]

Materials:

- Mesityl oxide (freshly distilled, fraction boiling at 126–131°C)
- · Ethyl malonate
- Sodium metal
- Absolute ethanol
- · Potassium hydroxide
- Hydrochloric acid (concentrated and dilute)
- Decolorizing charcoal (e.g., Norite)
- Ice



Equipment:

- 2-liter three-necked, round-bottomed flask
- Liquid-sealed stirrer
- 500-cc dropping funnel
- · Reflux condenser with a calcium chloride tube
- Water bath
- Suction filtration apparatus

Procedure:

- Preparation of Sodium Ethoxide: In a dry 2-liter three-necked flask equipped with a stirrer and reflux condenser, place 400 cc of absolute ethanol. Carefully add 23 g of clean sodium metal through the condenser at a rate that maintains the solution at its boiling point.
- Reaction Mixture: Once all the sodium has dissolved, add 170 g of ethyl malonate. Then, slowly add 100 g of freshly distilled mesityl oxide through the dropping funnel.
- Reflux: Heat the solution to reflux with constant stirring for two hours.
- Saponification: Following the reflux period, add a solution of 125 g of potassium hydroxide in 575 cc of water. Continue to reflux the mixture for an additional 30 minutes to saponify the ester.
- Acidification and Alcohol Removal: While the mixture is still hot, carefully acidify it to be just acidic to litmus paper using dilute hydrochloric acid. Fit the flask with a condenser for distillation and remove as much ethanol as possible by heating on a water bath.
- Decolorization: To the residue in the flask, add approximately 15 g of decolorizing charcoal and boil. Filter the hot solution. This charcoal treatment may be repeated if necessary.
- Crystallization: The hot, yellow filtrate is then made distinctly acidic to methyl orange with additional dilute hydrochloric acid and boiled for a few minutes. Upon cooling, the dimedone



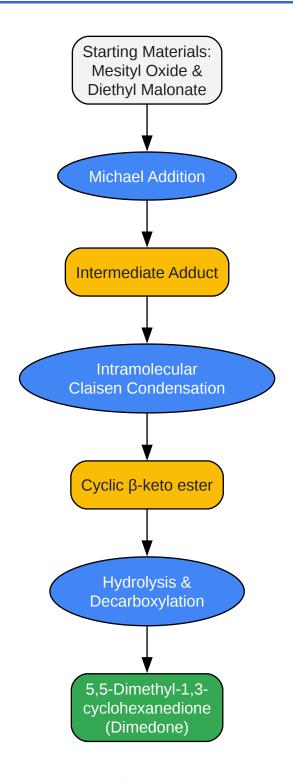
will crystallize.

 Isolation and Drying: Collect the crystalline product by suction filtration, wash with ice-cold water, and allow it to air dry. The expected yield is between 96–122 g.[6]

Logical Workflow for Synthesis

The synthesis of 5,5-dimethyl-1,3-cyclohexanedione (dimedone) involves a multi-step process that can be visualized as a logical workflow. This sequence highlights the key transformations from readily available starting materials to the target precursor.





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Caption: Logical workflow for the synthesis of dimedone.

Reactivity and Applications

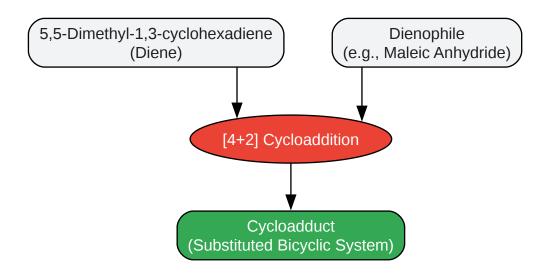


5,5-Dimethyl-1,3-cyclohexadiene is a valuable reagent in various organic reactions, primarily due to its conjugated diene system.

Diels-Alder Reaction

As a conjugated diene, **5,5-dimethyl-1,3-cyclohexadiene** readily participates in [4+2] cycloaddition reactions, commonly known as the Diels-Alder reaction.[5] The gem-dimethyl group at the 5-position provides steric hindrance that can influence the stereoselectivity of the cycloaddition. The fixed s-cis conformation of the diene within the cyclic structure is advantageous for this reaction.[5]

The general workflow for a Diels-Alder reaction involving this diene can be visualized as follows:



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Caption: Generalized Diels-Alder reaction workflow.

This reaction is a powerful tool for the construction of complex cyclic and bicyclic molecules, which are common motifs in natural products and pharmaceutical agents. The electron-donating or withdrawing nature of substituents on the dienophile can significantly affect the rate and selectivity of the reaction.[5]



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- To cite this document: BenchChem. [5,5-Dimethyl-1,3-cyclohexadiene molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b3051393#5-5-dimethyl-1-3-cyclohexadiene-molecular-weight-and-formula]

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